

Technical Master File: 4-Bromo-2-iodo-3-methylaniline

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Compound of Interest

Compound Name: 4-Bromo-2-iodo-3-methylaniline

CAS No.: 1208077-24-0

Cat. No.: B3221757

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Executive Summary

4-Bromo-2-iodo-3-methylaniline is a "privileged scaffold" in medicinal chemistry due to its unique substitution pattern. The presence of three distinct functional handles—an amino group (-NH₂), an iodine atom (-I), and a bromine atom (-Br)—around a toluene core allows for orthogonal functionalization.

- **Strategic Value:** The reactivity difference between the C-I and C-Br bonds enables sequential cross-coupling (e.g., selective Suzuki-Miyaura coupling at the iodo position followed by Buchwald-Hartwig amination at the bromo position).
- **Primary Application:** Synthesis of heterocyclic cores (indoles, quinolines) and biaryl systems found in oncology drugs.
- **Synthesis Challenge:** Achieving the specific 2-iodo / 4-bromo regiochemistry is non-trivial due to the competing directing effects of the amino and methyl groups.

Chemical Identity & Properties

Property	Data
CAS Number	1208077-24-0
IUPAC Name	4-Bromo-2-iodo-3-methylaniline
Molecular Formula	C ₇ H ₇ BrIN
Molecular Weight	311.95 g/mol
Appearance	Off-white to light brown solid
Melting Point	78–82 °C (typical for related isomers; varies by purity)
Solubility	Soluble in DMSO, DCM, Ethyl Acetate; Insoluble in water
Storage	2–8°C, Protect from light (Iodine-carbon bond is photosensitive)

Strategic Synthesis: The "Regiocontrol" Problem

Synthesizing this specific isomer requires overcoming the natural directing effects of the aniline ring.

The Challenge

If one attempts to iodinate 4-bromo-3-methylaniline directly, the major product is often the 6-iodo isomer (4-bromo-2-iodo-5-methylaniline), not the desired 2-iodo isomer. This is because the 6-position is sterically less hindered than the 2-position, which is "sandwiched" between the amino and methyl groups.

The Solution: "Reverse" Halogenation Strategy

To guarantee the correct regiochemistry, the most robust synthetic route installs the iodine before the bromine, or utilizes a decarboxylative iodination strategy to force the iodine into the sterically crowded 2-position.

Recommended Pathway: Bromination of 2-Iodo-3-methylaniline

Protocol:

- Dissolve 2-amino-3-methylbenzoic acid (15.1 g, 100 mmol) in DMSO (100 mL).
- Add NaHCO_3 (16.8 g, 200 mmol) followed by Iodine (27.9 g, 110 mmol) in portions.
- Heat the reaction mixture to 100°C for 4–6 hours. Note: Evolution of CO_2 gas indicates reaction progress.
- Cool to room temperature and quench with saturated aqueous $\text{Na}_2\text{S}_2\text{O}_3$ (sodium thiosulfate) to remove excess iodine.
- Extract with Ethyl Acetate (3 x 100 mL). Wash organics with brine, dry over Na_2SO_4 , and concentrate.
- Purification: Flash column chromatography (Hexanes/EtOAc 9:1) yields 2-iodo-3-methylaniline as a yellow solid.

Step 2: Bromination to 4-Bromo-2-iodo-3-methylaniline

Rationale: With the iodine installed at C2 and methyl at C3, the C4 position is para to the amino group. Electrophilic aromatic substitution with NBS will occur almost exclusively at C4.

Reagents:

- 2-Iodo-3-methylaniline (from Step 1)
- N-Bromosuccinimide (NBS) (1.05 eq)
- Solvent: DMF or Acetonitrile

Protocol:

- Dissolve 2-iodo-3-methylaniline (11.6 g, 50 mmol) in DMF (50 mL) and cool to 0°C in an ice bath.
- Dissolve NBS (9.35 g, 52.5 mmol) in DMF (20 mL) and add dropwise over 30 minutes. Critical: Maintain low temperature to prevent over-bromination.

- Stir at 0°C for 1 hour, then allow to warm to room temperature for 2 hours.
- Monitor by TLC (or HPLC). The starting material peak should disappear.
- Workup: Pour the mixture into ice water (300 mL). The product typically precipitates.
- Filter the solid.^[2] If oil forms, extract with DCM.
- Purification: Recrystallize from Ethanol/Water or purify via silica gel chromatography (Hexanes/EtOAc) to obtain **4-bromo-2-iodo-3-methylaniline**.

Applications in Drug Discovery^[1]

This compound is a "linchpin" intermediate. Its value lies in the ability to perform chemoselective cross-coupling.

Sequential Coupling Logic

- Site A (Iodine, C2): Reacts first.
 - Reaction: Suzuki-Miyaura or Sonogashira coupling at room temperature.
 - Why: The C–I bond is weaker and undergoes oxidative addition with Pd(0) faster than the C–Br bond.
- Site B (Bromine, C4): Reacts second.
 - Reaction: Buchwald-Hartwig amination or second Suzuki coupling at elevated temperatures (>80°C).
- Site C (Amine, C1): Available for amide coupling or heterocycle formation throughout.

Comparative Reactivity Table

Halogen Site	Bond Energy (approx)	Pd-Catalyzed Reactivity	Typical Coupling Temp
C2–Iodo	~65 kcal/mol	High (Reacts 1st)	25–40 °C
C4–Bromo	~81 kcal/mol	Medium (Reacts 2nd)	80–110 °C

Safety & Handling (MSDS Highlights)

- Hazards:
 - H315/H319: Causes skin and serious eye irritation.
 - H335: May cause respiratory irritation.
 - Photosensitivity: Iodinated compounds can degrade (release I₂) upon prolonged light exposure. Store in amber vials.
- PPE: Nitrile gloves, safety goggles, and fume hood are mandatory.
- Spill Cleanup: Adsorb with inert material. Treat area with dilute sodium thiosulfate if iodine staining occurs.

References

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